

# Application Notes and Protocols: Crisaborole in Murine Models of Skin Inflammation

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## Compound of Interest

Compound Name: Crisaborole

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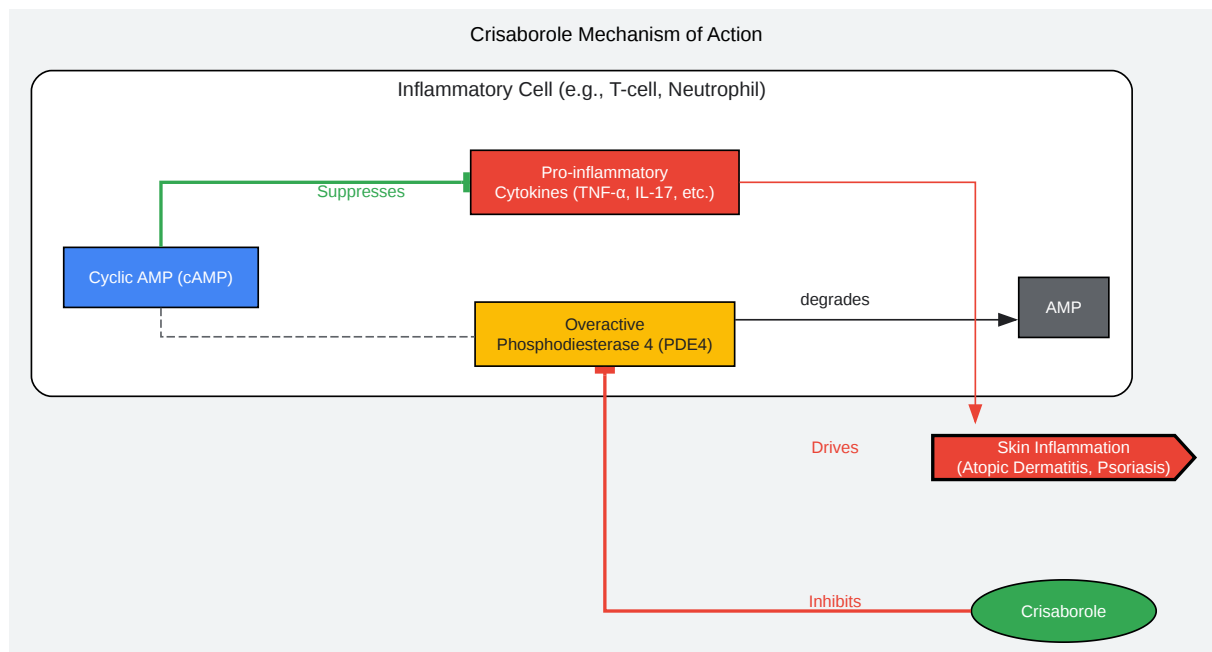
## Introduction

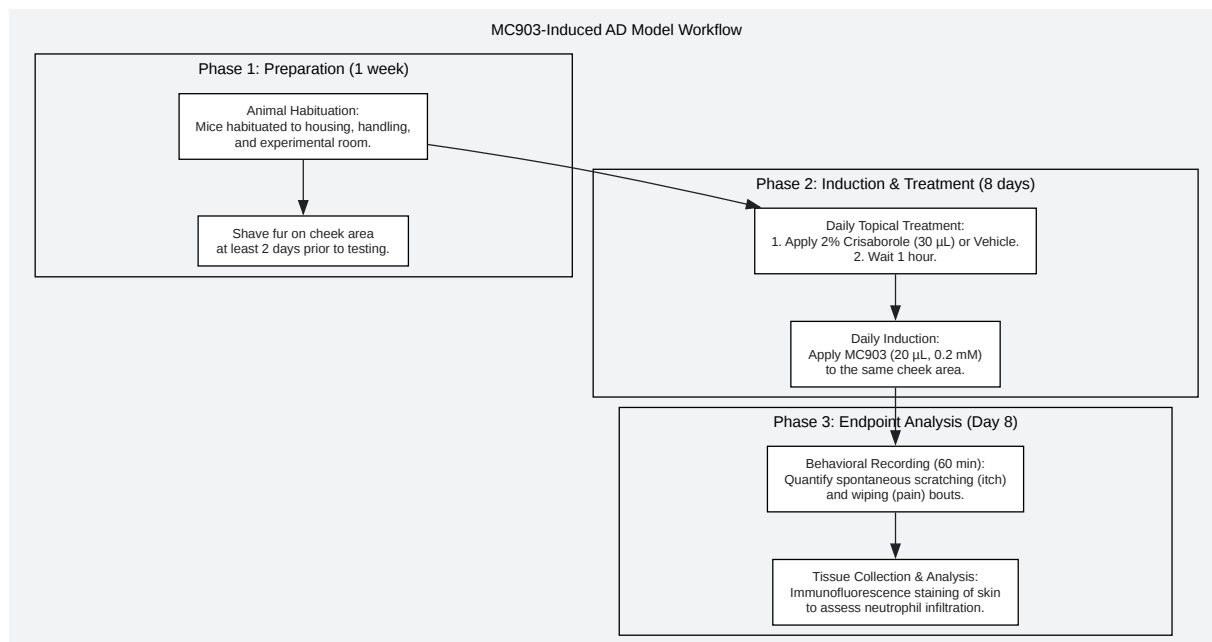
**Crisaborole** is a non-steroidal, topical anti-inflammatory phosphodiesterase 4 (PDE4) inhibitor. [1][2] It is approved by the U.S. Food and Drug Administration (FDA) for the treatment of mild to moderate atopic dermatitis (AD) in adults and children. [1] Its mechanism of action involves the inhibition of PDE4, an enzyme that plays a critical role in the inflammatory cascade within skin cells. [1][3] By targeting PDE4, **crisaborole** modulates the production of pro-inflammatory cytokines, making it an effective agent for various inflammatory skin conditions. [3][4] Murine models are indispensable tools for preclinical evaluation of such therapeutics, allowing for the investigation of efficacy and mechanism of action in a controlled setting. This document provides detailed protocols for utilizing **crisaborole** in established mouse models of atopic dermatitis and psoriasis-like skin inflammation.

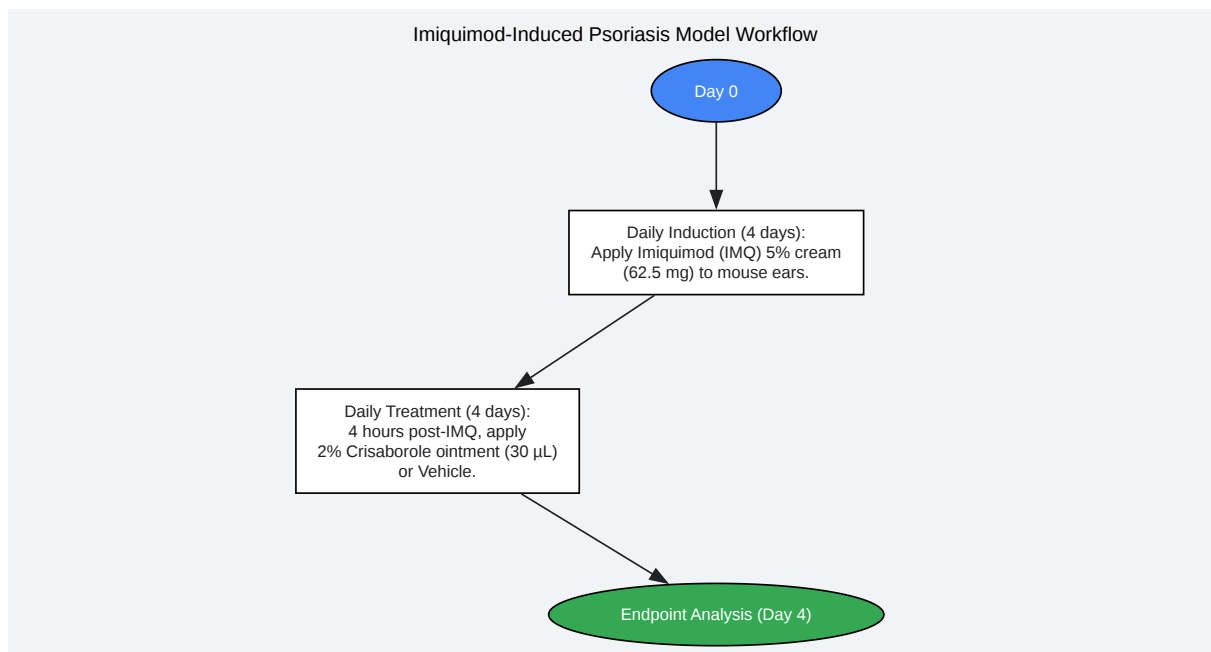
## Mechanism of Action: PDE4 Inhibition

Phosphodiesterase 4 is highly expressed in immune cells (such as neutrophils, macrophages, and T-cells) and keratinocytes. [5][6] In inflammatory conditions like atopic dermatitis and psoriasis, PDE4 is overactive, leading to the degradation of cyclic adenosine monophosphate (cAMP). [3][7] This reduction in cAMP levels results in the overproduction of pro-inflammatory cytokines. [3][7]

**Crisaborole** penetrates the skin and inhibits PDE4 in these inflammatory cells, which increases intracellular cAMP levels.[3] The elevation of cAMP helps to suppress multiple downstream inflammatory pathways, including the reduction of inflammatory cytokine release, which is thought to ameliorate the signs and symptoms of inflammatory skin disease.[3][4][6] Studies in murine models have shown that **crisaborole** can suppress the expression of chemokines that attract neutrophils (like CXCL1 and CXCL2) and consequently inhibit their recruitment to the inflamed skin.[1][5]







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## References

- 1. Crisaborole Inhibits Itch and Pain by Preventing Neutrophil Infiltration in a Mouse Model of Atopic Dermatitis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbino.com [nbino.com]
- 3. eucrisa.pfizerpro.com [eucrisa.pfizerpro.com]
- 4. Crisaborole and Apremilast: PDE4 Inhibitors with Similar Mechanism of Action, Different Indications for Management of Inflammatory Skin Conditions [scirp.org]

- 5. Crisaborole efficacy in murine models of skin inflammation and Staphylococcus aureus infection - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. dermatologytimes.com [dermatologytimes.com]
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